

Technical Guide: Safety and Handling of Boc-NH-PEG1-CH2CH2COOH

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Compound of Interest

Compound Name: Boc-NH-PEG1-CH2CH2COOH

Cat. No.: B1681951

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling procedures for **Boc-NH-PEG1-CH2CH2COOH**, a commonly used PEG derivative in peptide synthesis and drug conjugation. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Chemical Identification and Properties

Property	Value
CAS Number	142929-49-5[1][2]
Molecular Formula	C9H17NO5[1][3]
Molecular Weight	219.24 g/mol [1][2]
Synonyms	t-Boc-NH-amido-PEG1-CH2COOH, t-boc-N-amido-PEG1-acetic acid[2]
Physical Form	Solid
Purity	Typically ≥95%[2]

Hazard Identification and Classification

There is some discrepancy in the classification of this compound. While some suppliers classify it as hazardous, others state it is not a hazardous substance under Regulation (EC) No. 1272/2008.[4] It is prudent to handle it with care, assuming potential hazards until more conclusive data is available.

Hazard Statement	Code	Description
Acute toxicity, Oral	H302	Harmful if swallowed
Skin irritation	H315	Causes skin irritation
Eye irritation	H319	Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation

Signal Word: Warning

Pictogram:

- GHS07: Exclamation mark

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [4]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [4]
Eye Contact	Flush eyes with water as a precaution for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention. [4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. [4]

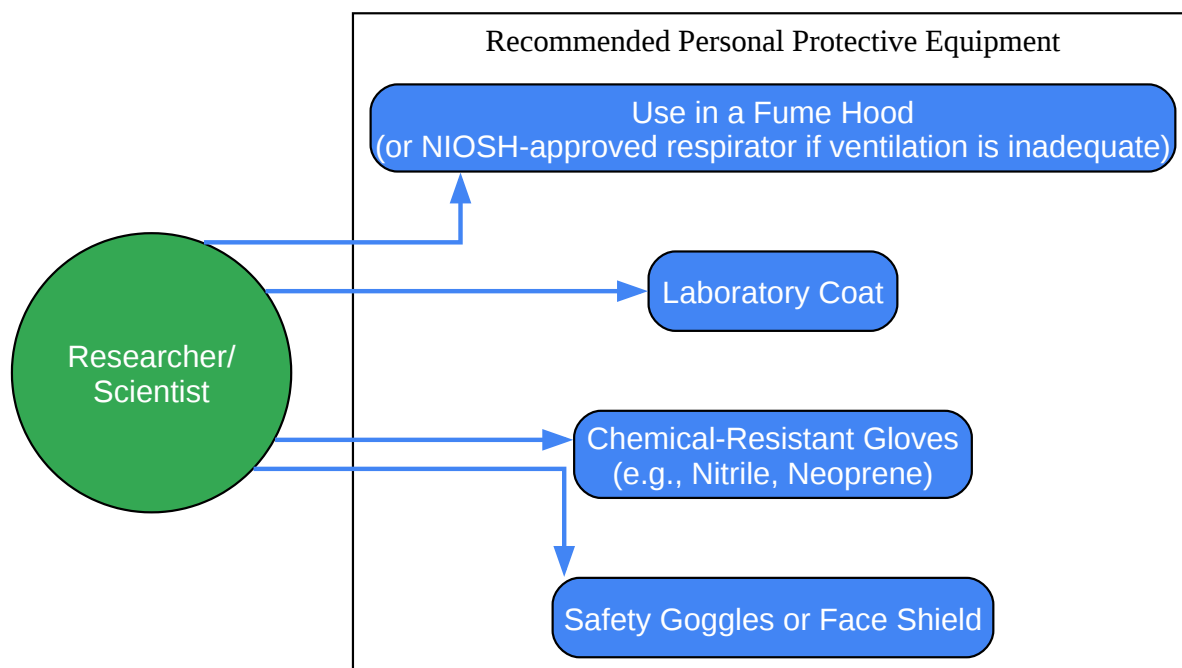
Handling and Storage

Proper handling and storage are essential to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Aspect	Guideline
Handling	<ul style="list-style-type: none">- Wear appropriate personal protective equipment (PPE).^[1]- Avoid contact with skin, eyes, and clothing.^[4]- Avoid inhalation of dust.^[4]- Use only in a well-ventilated area, preferably in a chemical fume hood.^[1]^[4]- Wash hands thoroughly after handling.^[1]
Storage	<ul style="list-style-type: none">- Store in a cool, dry, and well-ventilated place.^[4]- Keep the container tightly closed.^[4]- Recommended storage temperature is -5°C.^[2]- Some sources suggest room temperature for sealed, dry storage. For stock solutions, storage at -80°C for up to 6 months or -20°C for up to 1 month is recommended.^[5]- Avoid contact with strong oxidizing agents.^[4]

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling **Boc-NH-PEG1-CH₂CH₂COOH**.

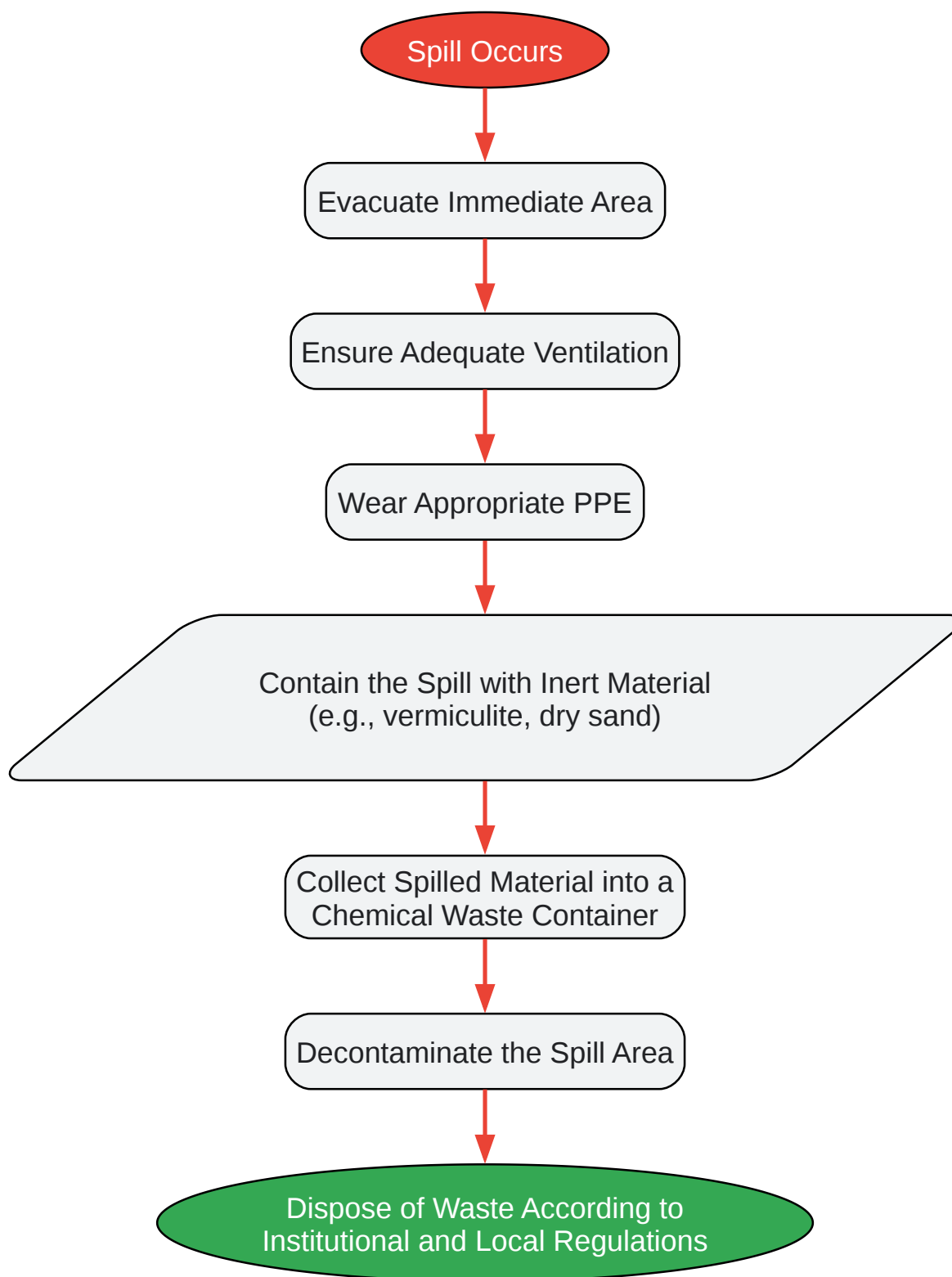


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Figure 1: Recommended PPE for handling **Boc-NH-PEG1-CH₂CH₂COOH**.

Accidental Release Measures

In the event of a spill, follow the workflow outlined below.



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Figure 2: Workflow for responding to an accidental spill.

Proposed Experimental Protocols for Safety Assessment

As the toxicological properties of **Boc-NH-PEG1-CH₂CH₂COOH** have not been thoroughly investigated, the following are general experimental protocols that can be adapted to assess its safety profile.

In Vitro Cytotoxicity Assay

- Objective: To determine the concentration at which the compound induces cell death.
- Methodology:
 - Culture a relevant cell line (e.g., HepG2 for hepatotoxicity, HaCaT for skin irritation) in a 96-well plate.
 - Treat the cells with a range of concentrations of **Boc-NH-PEG1-CH₂CH₂COOH** for 24-72 hours.
 - Assess cell viability using a standard assay such as MTT, XTT, or CellTiter-Glo®.
 - Calculate the IC₅₀ (half-maximal inhibitory concentration) value.

Ames Test for Mutagenicity

- Objective: To assess the mutagenic potential of the compound.
- Methodology:
 - Use several strains of *Salmonella typhimurium* with mutations in the histidine operon.
 - Expose the bacteria to various concentrations of **Boc-NH-PEG1-CH₂CH₂COOH**, with and without metabolic activation (S9 mix).
 - Plate the treated bacteria on a histidine-deficient medium.
 - Count the number of revertant colonies after incubation. An increase in the number of revertants compared to the control indicates mutagenic potential.

In Vivo Acute Oral Toxicity (OECD Guideline 423)

- Objective: To determine the acute oral toxicity of the compound.
- Methodology:
 - Use a stepwise procedure with a small number of animals (e.g., rats or mice).
 - Administer a starting dose of **Boc-NH-PEG1-CH₂CH₂COOH** by oral gavage.
 - Observe the animals for signs of toxicity and mortality over a 14-day period.
 - Based on the outcome, administer a higher or lower dose to the next group of animals.
 - The results are used to classify the substance into a GHS toxicity category.

Disclaimer

This guide is intended for informational purposes only and is based on currently available data. It is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the supplier. Always refer to the SDS and your institution's safety guidelines before handling any chemical. The user is solely responsible for all risks associated with the handling and use of this product.

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References

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